

Health and Safety Profile of 2-Iodo-5-nitrotoluene: A Technical Guide

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Compound of Interest

Compound Name: 2-Iodo-5-nitrotoluene

Cat. No.: B1294305

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information for **2-Iodo-5-nitrotoluene**, a key intermediate in various chemical syntheses. The following sections detail its hazardous properties, safe handling procedures, and emergency protocols, compiled from safety data sheets (SDS), chemical databases, and relevant scientific literature.

Chemical and Physical Properties

2-Iodo-5-nitrotoluene is a yellow crystalline solid.^[1] Key quantitative physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₇ H ₆ INO ₂	[2] [3] [4] [5]
Molecular Weight	263.03 g/mol	[2] [3] [4] [5]
CAS Number	5326-38-5	[1] [3]
EC Number	226-204-1	[1] [3]
Appearance	Yellow crystalline solid/powder	[1] [6]
Melting Point	103-107 °C	[6]
Boiling Point	309.2 ± 30.0 °C (Predicted)	[6]
Density	1.883 ± 0.06 g/cm ³ (Predicted)	[6]
Solubility	Insoluble in water; Soluble in ethanol, ether, and benzene.	[7]
Sensitivity	Light Sensitive	[6]

Hazard Identification and Classification

2-Iodo-5-nitrotoluene is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement	References
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[2]

NFPA 704 Ratings:[\[1\]](#)

- Health: 2 (Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury)
- Flammability: 1 (Materials that require considerable preheating before ignition and combustion can occur)
- Instability: 0 (Normally stable, even under fire exposure conditions, and is not reactive with water)

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and dusts if ventilation is inadequate.

3.2. Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust and aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

3.3. Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store in a cool place.[\[1\]](#)
- Keep in a dark place as the compound is light-sensitive.[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

4.1. Representative Synthesis of **2-Iodo-5-nitrotoluene**

While a specific, detailed protocol for the synthesis of **2-Iodo-5-nitrotoluene** was not found in the searched literature, a representative procedure can be extrapolated from the synthesis of similar iodinated nitroaromatic compounds. A plausible method involves the iodination of 3-nitrotoluene.

Materials:

- 3-Nitrotoluene
- Iodine (I_2)
- Periodic acid (H_5IO_6)
- Sulfuric acid (concentrated)
- Acetic acid
- Sodium bisulfite solution
- Dichloromethane
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-nitrotoluene in a mixture of acetic acid and concentrated sulfuric acid.
- Add iodine and periodic acid to the solution.
- Heat the reaction mixture to 50-70°C and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- After the reaction is complete, cool the mixture to room temperature and pour it into a beaker containing ice water.
- Add sodium bisulfite solution to quench any remaining iodine.
- Extract the product with dichloromethane.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography.

4.2. Emergency Procedures

Situation	Protocol	References
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[8]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[8]
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[8]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[8]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear self-contained breathing apparatus for firefighting if necessary.	[1]
Accidental Release	Use personal protective equipment. Avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not let product enter drains.	[1]

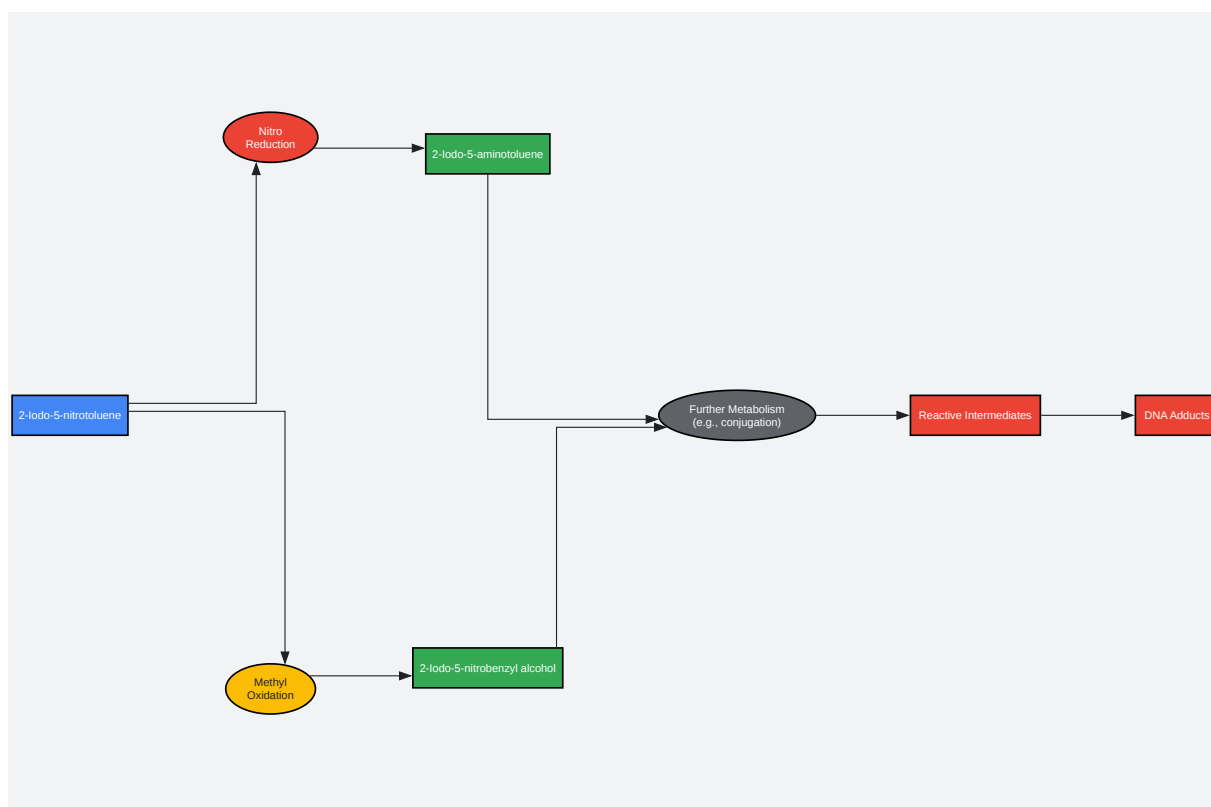
Toxicological Information

Detailed toxicological studies specifically for **2-Iodo-5-nitrotoluene** are limited in the public domain. However, information from related nitrotoluene compounds, particularly o-nitrotoluene, can provide insights into its potential metabolic pathways and toxic mechanisms. It is important

to note that this is an extrapolation and should be confirmed with specific studies on **2-Iodo-5-nitrotoluene**.

5.1. Postulated Metabolic Pathway

The metabolism of o-nitrotoluene is known to involve reduction of the nitro group and oxidation of the methyl group. A similar pathway can be postulated for **2-Iodo-5-nitrotoluene**, as depicted in the diagram below. This metabolic activation can lead to the formation of reactive intermediates capable of binding to cellular macromolecules like DNA, which is a potential mechanism of toxicity for nitrotoluene compounds.



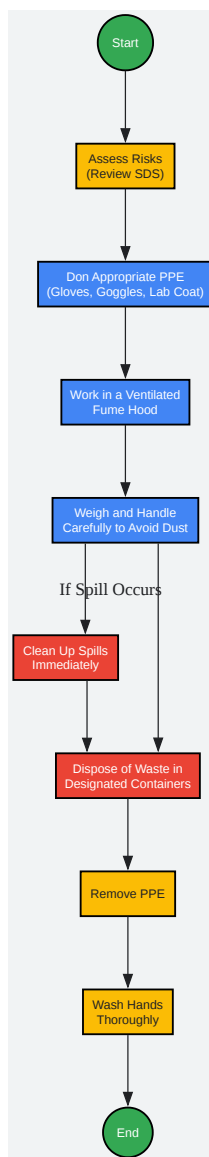
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Caption: Postulated metabolic pathway of **2-Iodo-5-nitrotoluene**.

Experimental Workflows

6.1. Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Iodo-5-nitrotoluene** in a laboratory setting.



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Caption: Safe handling workflow for **2-Iodo-5-nitrotoluene**.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Always consult the most current Safety Data Sheet (SDS) from

the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. guidechem.com [guidechem.com]
- 3. benchchem.com [benchchem.com]
- 4. hhpptv.ornl.gov [hhpptv.ornl.gov]
- 5. iris.unito.it [iris.unito.it]
- 6. open.library.ubc.ca [open.library.ubc.ca]
- 7. Sciencemadness Discussion Board - Synthesis of Nitrotoluene - Powered by XMB 1.9.11 [sciencemadness.org]
- 8. researchgate.net [researchgate.net]
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